

Application Notes and Protocols: Preparation and Use of Claycop Reagent in Organic Synthesis

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Claycop, or clay-supported copper(II) nitrate, is a versatile and environmentally benign reagent utilized in a variety of organic transformations.[1][2] It is prepared by impregnating Montmorillonite K-10 clay with copper(II) nitrate.[2][3] This solid-supported reagent offers significant advantages over traditional solution-phase reagents, including ease of handling, simplified product purification through simple filtration, and reduced generation of hazardous waste, aligning with the principles of green chemistry.[1][4] Claycop has proven to be an efficient reagent for reactions such as the nitration of olefins and the oxidation of alcohols and thio-compounds.[1][2] These application notes provide a detailed protocol for the preparation of Claycop from **cupric nitrate** and its subsequent application in the selective nitration of aromatic olefins.

Preparation of Claycop Reagent

The preparation of Claycop is a straightforward procedure involving the impregnation of Montmorillonite K-10 clay with a solution of copper(II) nitrate trihydrate, followed by solvent removal.[3]



A detailed method for the preparation of Claycop is adapted from established literature procedures.[3]

- Mixing: To a stirred mixture of Cu(NO₃)₂·3H₂O in acetone, add Montmorillonite K-10 clay.
- Stirring: Continue stirring the suspension for 5–10 minutes at room temperature.
- Solvent Removal: Remove the solvent using a rotary evaporator at 50 °C. This will result in a dry solid crust adhering to the flask walls.
- Scraping: Scrape the solid crust from the flask walls using a spatula.
- Final Drying: Continue rotary drying under vacuum for approximately 50 minutes at 50 °C.
- Product: The final product is a free-flowing blue powder, which can be stored for several months without loss of reactivity.[3]

The following table summarizes the quantitative parameters for the laboratory-scale preparation of Claycop reagent.[3]

Parameter	Value
Montmorillonite K-10 Clay	30 g
Cu(NO3)2·3H2O	26 g
Acetone (Solvent)	400 mL
Evaporation Temperature	50 °C
Final Drying Time	50 min

The logical flow of the preparation process is illustrated in the diagram below.





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Caption: Workflow for the preparation of Claycop reagent.

Application in Organic Synthesis: Selective Nitration of Olefins

Claycop, in conjunction with a catalytic amount of (2,2,6,6-tetramethylpiperidin-1-yl)oxyl (TEMPO), serves as an inexpensive, mild, and highly selective reagent system for the nitration of a wide range of aromatic and aliphatic olefins.[4][5] This method is noted for its high conversion rates, exclusive E-selectivity, and environmentally friendly nature, making it a superior alternative to many traditional nitration methods.[1][3]

The following is a typical procedure for the nitration of styrene to yield [(E)-2-Nitrovinyl]benzene.[3]

- Reaction Setup: In a suitable flask, combine styrene (1.0 mmol), Claycop (1.5 mmol), and TEMPO (20 mol%).
- Solvent Addition: Add 1,4-dioxane (5 mL) to the mixture.
- Heating: Stir the mixture at 80 °C for 1 hour.
- Cooling & Filtration: Cool the mixture to room temperature. Collect the depleted Claycop reagent by filtration and wash it with 1,4-dioxane (3 x 5 mL).
- Workup: Combine the organic phases and concentrate them under vacuum.



 Purification: Purify the crude product by recrystallization or column chromatography to yield the final product.

The Claycop/TEMPO system has been successfully applied to various olefin substrates. The table below summarizes the reaction conditions and outcomes for selected substrates.[1][5]

Substrate (Olefin)	Claycop (equiv)	TEMPO (mol%)	Solvent	Temp (°C)	Time (h)	Yield (%)
Styrene	1.5	20	1,4- Dioxane	80	1	95
4- Methylstyre ne	1.5	20	1,4- Dioxane	80	1	94
4- Methoxysty rene	1.5	20	1,4- Dioxane	80	1	92
4- Chlorostyre ne	1.5	20	1,4- Dioxane	80	1	90
α- Methylstyre ne	1.5	20	1,4- Dioxane	80	1.5	85
(E)- Stilbene	1.5	20	1,4- Dioxane	80	2	82

The overall transformation of an olefin to a β -nitro olefin derivative using the Claycop/TEMPO system is depicted below.

Caption: General scheme for the nitration of olefins.

Conclusion

Claycop stands out as a practical and efficient solid-supported reagent for organic synthesis. Its simple preparation, stability, and ease of use in reactions like olefin nitration make it an



attractive and environmentally benign alternative to conventional reagents.[1] The straightforward workup, typically involving only filtration, further enhances its utility in both academic and industrial research settings, particularly for professionals in drug development seeking efficient and sustainable synthetic methodologies.[3]

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